

Application Notes and Protocols: Preparing CP-465022 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: CP-465022 hydrochloride

Cat. No.: B10787888

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Introduction

CP-465022 hydrochloride is a potent and selective non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, with an IC₅₀ of 25 nM in rat cortical neurons.[1][2][3][4][5] It exhibits anticonvulsant activity and serves as a critical tool for investigating the role of AMPA receptors in various physiological and pathological processes.[1][2][3][6] Proper preparation of stock solutions is paramount to ensure the accuracy and reproducibility of experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **CP-465022 hydrochloride** stock solutions.

Chemical Properties

A summary of the key chemical properties of **CP-465022 hydrochloride** is presented in the table below for easy reference.

Property	Value	References
Molecular Weight	499.41 g/mol	[1][2][7]
Molecular Formula	C ₂₆ H ₂₄ ClFN ₄ O·HCl	[1][2][7]
Purity	≥98%	[2][7]
Appearance	Solid	N/A
CAS Number	1785666-59-2	[2][7]

Solubility Data

The solubility of **CP-465022 hydrochloride** in commonly used laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Maximum Concentration	References
DMSO	100 mM	[1][2][7]
Water	10 mM	[1]

Experimental Protocols

Materials and Equipment

- **CP-465022 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is suitable for long-term storage and subsequent dilution into aqueous buffers or cell culture media.

Calculations:

To prepare a 100 mM stock solution, the required mass of **CP-465022 hydrochloride** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For 1 mL of a 100 mM stock solution:

$$\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 499.41 \text{ g/mol} \times 1000 \text{ mg/g} = 49.94 \text{ mg}$$

Procedure:

- Weighing: Accurately weigh 49.94 mg of **CP-465022 hydrochloride** powder using a calibrated analytical balance.
- Dissolving: Transfer the powder to a sterile vial. Add 1 mL of anhydrous DMSO.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (up to 37°C) may be applied to aid dissolution if necessary.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Preparation of a 10 mM Aqueous Stock Solution

For experiments where DMSO may interfere, an aqueous stock solution can be prepared. Note the lower maximum solubility in water.

Calculations:

For 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 499.41 \text{ g/mol} \times 1000 \text{ mg/g} = 4.99 \text{ mg}$$

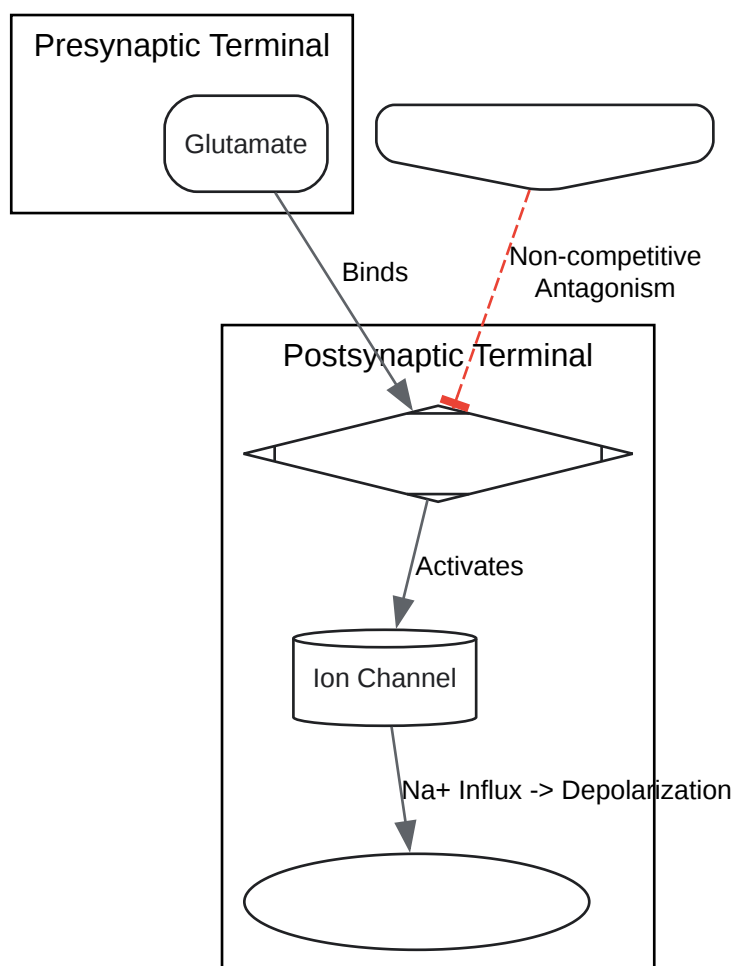
Procedure:

- Weighing: Weigh 4.99 mg of **CP-465022 hydrochloride** powder.
- Dissolving: Add the powder to a sterile tube. Add 1 mL of sterile, nuclease-free water.
- Mixing: Vortex thoroughly to dissolve. Sonication may be used sparingly if needed.
- Usage: It is recommended to prepare and use aqueous solutions on the same day if possible.^[1]
- Storage: If short-term storage is necessary, store at -20°C for up to one month.^[1] Before use, ensure the solution is brought to room temperature and that no precipitate has formed.

Visualization of Pathways and Workflows

Signaling Pathway of AMPA Receptor Antagonism

The following diagram illustrates the mechanism of action of CP-465022 as a non-competitive antagonist of the AMPA receptor.

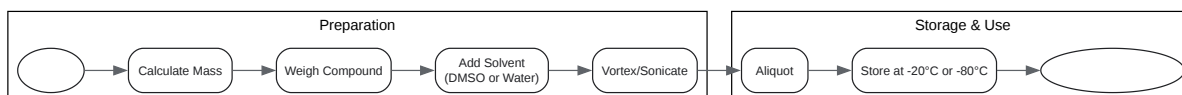


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Caption: Mechanism of **CP-465022 hydrochloride** as a non-competitive AMPA receptor antagonist.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the key steps for preparing **CP-465022 hydrochloride** stock solutions.



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